

A Comprehensive Technical Guide to Descarboxyl Levofloxacin: Synthesis, Characterization, and Analytical Considerations

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Compound of Interest

Compound Name: *Descarboxyl Levofloxacin*

CAS No.: 178964-53-9

Cat. No.: B1670107

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Abstract: This technical guide provides an in-depth analysis of **Descarboxyl Levofloxacin**, a notable degradation product and impurity of the broad-spectrum antibiotic, Levofloxacin. For researchers, scientists, and professionals in drug development and quality control, understanding the properties and analytical methodologies for such impurities is paramount for ensuring pharmaceutical safety and efficacy. This document details the core identification, physicochemical properties, a patented synthesis protocol, and modern analytical techniques for the characterization and quantification of **Descarboxyl Levofloxacin**. It aims to serve as a vital resource, grounded in scientific integrity and supported by authoritative references.

Section 1: Introduction to Levofloxacin and its Related Compounds

Overview of Levofloxacin: Mechanism of Action and Therapeutic Use

Levofloxacin is a synthetic, broad-spectrum antibacterial agent belonging to the fluoroquinolone class.[1][2] It is the S-(-)-isomer of the racemic drug substance ofloxacin and is generally twice as potent.[3] Its mechanism of action involves the inhibition of two critical bacterial enzymes: DNA gyrase and topoisomerase IV.[2][4] These enzymes are essential for bacterial DNA replication, transcription, repair, and recombination, and their inhibition ultimately leads to bacterial cell death.[2] Levofloxacin is widely used to treat a variety of bacterial infections, including respiratory tract infections, urinary tract infections, and skin infections, due to its activity against both Gram-positive and Gram-negative bacteria.[2][3]

The Importance of Impurity Profiling

In pharmaceutical manufacturing, the identification and control of impurities are critical for ensuring the safety and quality of the final drug product. Degradation products, such as **Descarboxyl Levofloxacin**, can arise during synthesis, storage, or formulation.[5][6] Regulatory bodies mandate strict limits on these impurities, as they may lack therapeutic efficacy or, in some cases, exhibit toxicity. Therefore, robust analytical methods are required to detect, quantify, and control these related substances.[7][8]

Introduction to Descarboxyl Levofloxacin

Descarboxyl Levofloxacin is a known degradation product of Levofloxacin, formed through the loss of the carboxylic acid group.[5][9][10] This structural modification significantly alters the molecule's properties. The carboxylic acid moiety is crucial for the antibacterial activity of fluoroquinolones, as it is involved in binding to the DNA gyrase enzyme complex.[11] Consequently, the absence of this group in **Descarboxyl Levofloxacin** is expected to lead to a significant loss of antibacterial efficacy. It is identified as "Levofloxacin EP Impurity E" in the European Pharmacopoeia.[12]

Section 2: Core Identification and Physicochemical Properties

Chemical Identity

- Chemical Name: (S)-9-fluoro-3-methyl-10-(4-methylpiperazin-1-yl)-2,3-dihydro-7H-[5][7]oxazino[2,3,4-ij]quinolin-7-one[10]
- Common Synonyms: Decarboxy Levofloxacin, Levofloxacin Impurity E[9][12]

- CAS Number: 178964-53-9[9][12][13][14][15]
- Molecular Formula: $C_{17}H_{20}FN_3O_2$ [9][12][14]
- Molecular Weight: 317.36 g/mol [9][12][14]

Structural Elucidation

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Figure 1. Comparison of Levofloxacin (left) and **Descarboxyl Levofloxacin** (right), highlighting the removal of the carboxylic acid group at position 6.

Physicochemical Properties

Property	Value	Source(s)
Appearance	Off-White to Light Yellow Solid	[9][10]
Melting Point	154-158°C	[9]
Boiling Point (Predicted)	501.1 ± 50.0 °C	[9]
Density (Predicted)	1.35 ± 0.1 g/cm ³	[9]
pKa (Predicted)	7.37 ± 0.42	[9]
LogP (Predicted)	1.6	[12]
Solubility	Chloroform (Slightly), Methanol (Slightly)	[9]
Storage Temperature	Refrigerator or Freezer (-20°C)	[9][14]

Section 3: Synthesis and Isolation

The availability of pure **Descarboxyl Levofloxacin** as a reference standard is essential for accurate analytical quantification. It can be prepared through controlled degradation of the parent drug.

Synthetic Protocol via Acid-Catalyzed Decarboxylation

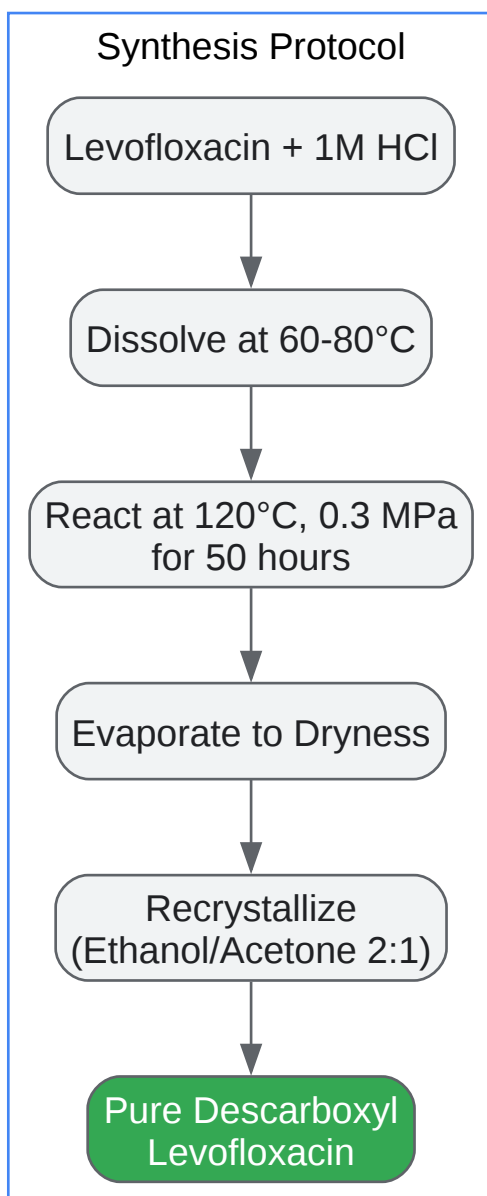
A patented method describes the synthesis of **Descarboxyl Levofloxacin** from Levofloxacin under high temperature and pressure.[16] This process forces the removal of the thermally stable carboxylic acid group.

Rationale: The use of hydrochloric acid catalyzes the decarboxylation reaction. High temperature and pressure provide the necessary energy to overcome the activation barrier for this transformation. The subsequent recrystallization step using an ethanol/acetone solvent system is designed to purify the final product by removing unreacted starting material and any side products.[16]

Step-by-Step Methodology:[16]

- **Reaction Setup:** Mix Levofloxacin (0.03 mol) with 1000 mL of 1 mol/L hydrochloric acid in a pressure-resistant reaction vessel.
- **Dissolution:** Stir the mixture at 60-80°C to achieve complete dissolution.
- **Decarboxylation Reaction:** Heat the sealed vessel to 120°C under a pressure of 0.3 MPa and maintain these conditions for 50 hours.
- **Solvent Removal:** After the reaction, cool the vessel and evaporate the reaction solution to dryness in a water bath at 100°C to remove water and all HCl.
- **Purification:** Recrystallize the resulting residue using a mixed solvent of ethanol and acetone (2:1 volume ratio) to yield purified **Descarboxyl Levofloxacin**. The patent reports a purity of 99.5% with this method.

Visualization of Synthetic Workflow



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Caption: Workflow for the synthesis of **Descarboxyl Levofloxacin**.

Section 4: Analytical Methodologies

Accurate detection and quantification of **Descarboxyl Levofloxacin** require sensitive and specific analytical methods, primarily based on chromatography and mass spectrometry.

High-Performance Liquid Chromatography (HPLC)

Reverse-phase HPLC is the standard technique for separating Levofloxacin from its impurities.
[8][17][18]

Rationale for Method Choices: A C18 column is used due to its hydrophobic stationary phase, which effectively retains and separates the moderately polar Levofloxacin and its related compounds.[17][18] The mobile phase typically consists of an aqueous buffer and an organic modifier (like acetonitrile or methanol). The buffer's pH is critical; a slightly acidic pH (e.g., pH 3.5) ensures that the residual amine groups are protonated, leading to better peak shapes.[19] UV detection is suitable as the core quinolone structure possesses a strong chromophore.[17]

Exemplary HPLC Protocol for Impurity Profiling: (This protocol is a synthesis of typical conditions described in the literature for Levofloxacin impurity analysis)[17][18][19]

- System: High-Performance Liquid Chromatography system with UV-Vis Detector.
- Column: C18 reversed-phase column (e.g., 250 mm x 4.6 mm, 5 μ m packing).[17]
- Mobile Phase A: 0.1% Ammonium acetate in water, adjusted to pH 3.5 with formic acid.[19]
- Mobile Phase B: Acetonitrile.[19]
- Gradient Elution: A gradient program starting with a high percentage of Mobile Phase A and gradually increasing the percentage of Mobile Phase B is typically used to resolve early-eluting polar impurities and later-eluting non-polar impurities.
- Flow Rate: 0.7 - 1.0 mL/min.[17][18]
- Column Temperature: 40-45°C.[17][19]
- Detection Wavelength: 290-340 nm.[5][17]
- Injection Volume: 20-25 μ L.[17]

Spectroscopic Characterization

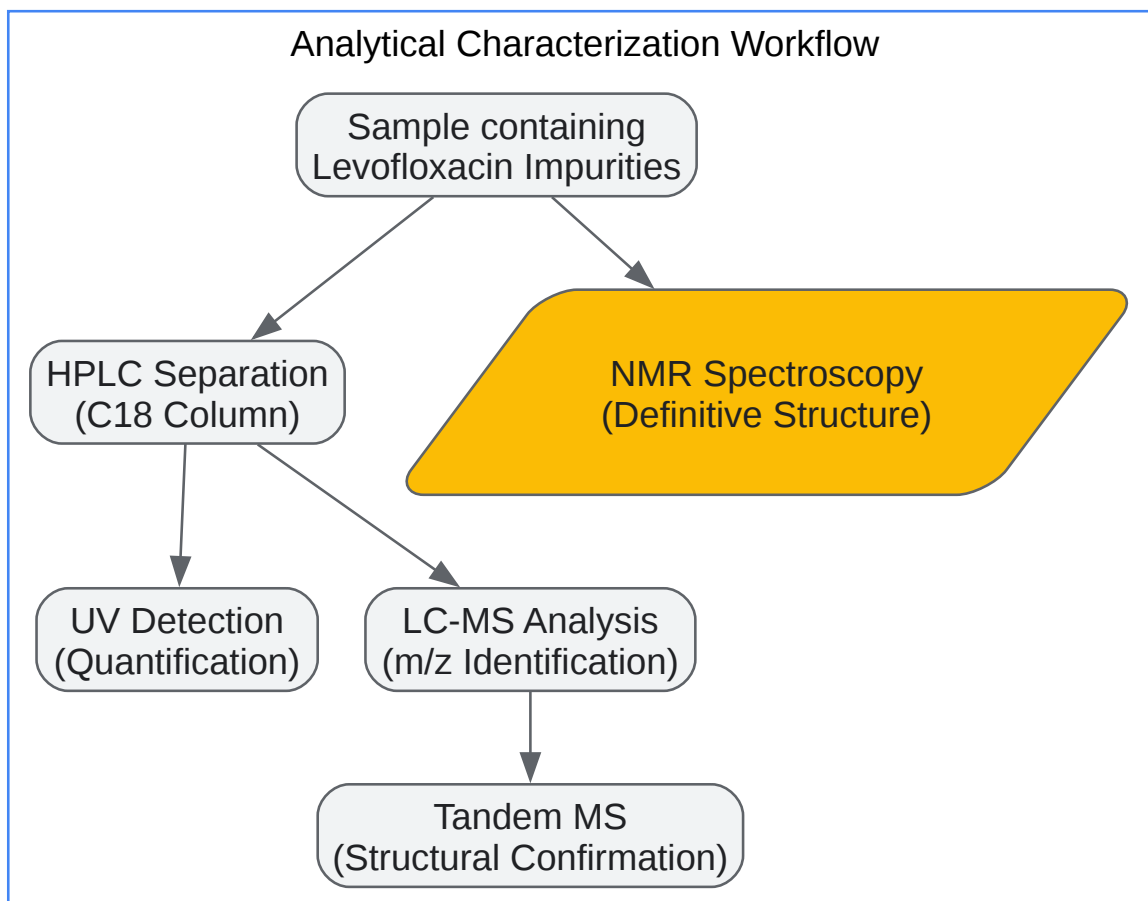
LC-MS is a powerful tool for the unambiguous identification of impurities.[7][19] In positive ion electrospray ionization (ESI+), **Descarboxyl Levofloxacin** is expected to show a protonated molecular ion $[M+H]^+$ at an m/z of approximately 318.2.[19] This is a key diagnostic feature,

distinguishing it from Levofloxacin ($[M+H]^+$ at m/z 362.1).[20][21] Tandem MS (MS/MS) can be used to further confirm the structure by analyzing fragmentation patterns. A common fragmentation for Levofloxacin involves the loss of CO_2 (44 Da) from the carboxylic acid, yielding a fragment at m/z 318.[21] The mass spectrum of **Descarboxyl Levofloxacin** would be expected to resemble the MS/MS spectrum of Levofloxacin's m/z 318 fragment.

1H and ^{13}C NMR spectroscopy are definitive methods for structural elucidation. The most significant difference in the NMR spectra between Levofloxacin and **Descarboxyl Levofloxacin** would be:

- 1H NMR: The disappearance of the characteristic singlet proton on the C6-carbon (typically around 8.5-9.0 ppm in Levofloxacin). Instead, a new aromatic proton signal would appear at a higher field (e.g., 6.5-7.5 ppm), coupled to the adjacent fluorine atom.
- ^{13}C NMR: The absence of the carboxyl carbon signal (typically around 165-175 ppm in Levofloxacin).

Visualization of Analytical Workflow



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Caption: Workflow for the analysis of **Descarboxyl Levofloxacin**.

Section 5: Biological and Toxicological Profile

Biological Activity

The carboxylic acid group at the C-6 position is a well-established pharmacophore for the antibacterial activity of fluoroquinolones. It is essential for binding to the bacterial DNA gyrase enzyme.[11] The removal of this group in **Descarboxyl Levofloxacin** results in a significant reduction or complete loss of its intended antibacterial activity.[22] While direct studies on the antibacterial potency of **Descarboxyl Levofloxacin** are not widely published, its structural analogue, Descarboxyl Ciprofloxacin, has been shown to be devoid of antibacterial activity.

Toxicological Assessment

Impurities in pharmaceutical products must be assessed for potential toxicity. While specific toxicological data for **Descarboxyl Levofloxacin** is limited in publicly available literature, it has been evaluated for genotoxicity. Studies using a modified Ames test and a chromosomal aberration test concluded that **Descarboxyl Levofloxacin** could be controlled as a non-genotoxic impurity.[22] This information is crucial for setting acceptable limits for this impurity in Levofloxacin drug products according to regulatory guidelines such as those from the International Council for Harmonisation (ICH).

Section 6: Conclusion

Descarboxyl Levofloxacin (CAS: 178964-53-9) is a critical process impurity and degradation product of Levofloxacin. Its formation involves the removal of the essential carboxylic acid moiety, leading to a loss of antibacterial efficacy. This guide has provided a comprehensive overview of its core properties, a detailed synthetic protocol for its preparation as a reference standard, and a robust analytical workflow for its identification and quantification using modern chromatographic and spectroscopic techniques. For scientists in pharmaceutical development and quality assurance, a thorough understanding and rigorous control of this and other impurities are fundamental to guaranteeing the safety, quality, and efficacy of Levofloxacin formulations.

References

- Transformation products and mechanistic pathway of levofloxacin degradation in aqueous solution using advanced oxidation process. (n.d.). DESWATER. Retrieved January 2, 2026, from [\[Link\]](#)
- Yoshida, Y., Sato, E., & Moroi, R. (1993). Photodegradation products of levofloxacin in aqueous solution. *Arzneimittelforschung*, 43(5), 601-606. [\[Link\]](#)
- [Impurity analysis and quality evaluation for commercial levofloxacin formulations using LC-MS/MS method]. (2012). PubMed. [\[Link\]](#)
- Organic Impurity Analysis of Levofloxacin Drug Material Following USP Monograph. (n.d.). Shimadzu. Retrieved January 2, 2026, from [\[Link\]](#)
- Descarboxyl Levofloxacin**, CasNo.178964-53-9. (n.d.). NovaChemistry United Kingdom. Retrieved January 2, 2026, from [\[Link\]](#)

- Ganpiseti Srinivasa Rao, et al. (2020). Novel HPLC method for Levofloxacin and Its known impurities in Tablets dosage form. Carib.j.SciTech, 8(1), 036-052. [\[Link\]](#)
- Novel HPLC method for Levofloxacin and Its known impurities in Tablets dosage form. (2020). ResearchGate. [\[Link\]](#)
- Organic Impurity analysis of Levofloxacin Drug Material following USP monograph. (n.d.). Shimadzu. Retrieved January 2, 2026, from [\[Link\]](#)
- Assessing the Degradation of Levofloxacin in Aqueous Media by Metal-Free g-C3N4 Photocatalyst Under Simulated Solar Light Irradiation. (2021). MDPI. [\[Link\]](#)
- Levofloxacin Descarboxy Impurity. (n.d.). GLP Pharma Standards. Retrieved January 2, 2026, from [\[Link\]](#)
- Degradation of levofloxacin in aqueous solution by non-thermal plasma combined with Ag3PO4/activated carbon fibers: Mechanism and degradation pathways. (2020). ResearchGate. [\[Link\]](#)
- Photodegradation pathways of levofloxacin showing degradation products. (n.d.). ResearchGate. [\[Link\]](#)
- HPLC-MS identification of degradation products of levofloxacin. (2011). ResearchGate. [\[Link\]](#)
- Method for preparing decarboxylated levofloxacin. (2011).
- Levofloxacin reposition-based design: synthesis, biological evaluation of new levofloxacin derivatives targeting topoisomerase II beta polymerase as promising anticancer agents, molecular docking, and physicochemical characterization. (2022). National Institutes of Health. [\[Link\]](#)
- A new HPLC method for the assay of levofloxacin and its application in drug-metal interaction studies. (2014). Journal of Scientific and Innovative Research. [\[Link\]](#)
- An Efficient Procedure for Development of Levofloxain Hemihydrates Synthesis and Purification. (2017). Sciforum. [\[Link\]](#)

- H NMR Chemical shifts (ppm) from spectra of levofloxacin. (n.d.). ResearchGate. [\[Link\]](#)
- ¹H NMR Spectrum (1D, 600 MHz, CD₃OD, experimental) (HMDB0001929). (n.d.). HMDB. [\[Link\]](#)
- High-performance liquid chromatography method for the determination of levofloxacin in liquid pharmaceutical preparations. (2023). E3S Web of Conferences. [\[Link\]](#)
- Levofloxacin. (n.d.). Wikipedia. Retrieved January 2, 2026, from [\[Link\]](#)
- In vitro and in vivo antibacterial activities of levofloxacin (l-ofloxacin), an optically active ofloxacin. (1992). PubMed. [\[Link\]](#)
- HPLC Method for Analysis of Levofloxacin. (n.d.). SIELC Technologies. Retrieved January 2, 2026, from [\[Link\]](#)
- Development and validation of RP-HPLC method for determination of levofloxacin in tablet using UV and fluorescence detectors simultaneously. (2015). International Journal of Pharmaceutical Sciences and Research. [\[Link\]](#)
- Decarboxyl ofloxacin, (S)-. (n.d.). PubChem. Retrieved January 2, 2026, from [\[Link\]](#)
- Development and Validation of HPLC Method for the Estimation of Levofloxacin in Bulk and Marketed Dosage form. (2022). JETIR. [\[Link\]](#)
- Determination Of Levofloxacin In Human Serum Using Liquid Chromatography Tandem Mass Spectrometry. (2019). Journal of Applied Bioanalysis. [\[Link\]](#)
- Mass spectra of levofloxacin obtained by electrospray ionisation in positive ion mode at the collision energy of 1.2 V. (n.d.). ResearchGate. [\[Link\]](#)
- Chemical structure of levofloxacin and descarboxy levofloxacin. (n.d.). ResearchGate. [\[Link\]](#)
- Levofloxacin. A review of its antibacterial activity, pharmacokinetics and therapeutic efficacy. (1995). PubMed. [\[Link\]](#)
- Levofloxacin. (n.d.). PubChem. Retrieved January 2, 2026, from [\[Link\]](#)

- Bioavailability File: Levofloxacin. (2009). FABAD Journal of Pharmaceutical Sciences. [[Link](#)]

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Sources

- 1. Organic Impurity analysis of Levofloxacin Drug Material following USP monograph : SHIMADZU (Shimadzu Corporation) [shimadzu.com]
- 2. Levofloxacin - Wikipedia [en.wikipedia.org]
- 3. Levofloxacin. A review of its antibacterial activity, pharmacokinetics and therapeutic efficacy - PubMed [pubmed.ncbi.nlm.nih.gov]
- 4. dergi.fabad.org.tr [dergi.fabad.org.tr]
- 5. deswater.com [deswater.com]
- 6. researchgate.net [researchgate.net]
- 7. [Impurity analysis and quality evaluation for commercial levofloxacin formulations using LC-MS/MS method] - PubMed [pubmed.ncbi.nlm.nih.gov]
- 8. lcms.cz [lcms.cz]
- 9. Decarboxyl Levofloxacin | 178964-53-9 [chemicalbook.com]
- 10. Decarboxyl Levofloxacin CAS#: 178964-53-9 [amp.chemicalbook.com]
- 11. researchgate.net [researchgate.net]
- 12. Decarboxyl ofloxacin, (S)- | C17H20FN3O2 | CID 10925166 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 13. Decarboxyl Levofloxacin, CasNo.178964-53-9 NovaChemistry United Kingdom [nova-chemistry.lookchem.com]
- 14. clearsynth.com [clearsynth.com]
- 15. glppharmastandards.com [glppharmastandards.com]
- 16. CN102093388B - Method for preparing decarboxylated levofloxacin - Google Patents [patents.google.com]
- 17. caribjscitech.com [caribjscitech.com]

- [18. e3s-conferences.org \[e3s-conferences.org\]](https://e3s-conferences.org)
- [19. researchgate.net \[researchgate.net\]](https://researchgate.net)
- [20. journalofappliedbioanalysis.com \[journalofappliedbioanalysis.com\]](https://journalofappliedbioanalysis.com)
- [21. researchgate.net \[researchgate.net\]](https://researchgate.net)
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